

# A Technical Guide to N-Boc-O-tosyl Hydroxylamine: Properties, Protocols, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N*-Boc-O-tosyl hydroxylamine

Cat. No.: B147817

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**N-Boc-O-tosyl hydroxylamine**, also known as tert-butyl ((4-methylphenyl)sulfonyl[oxy])carbamate, is a versatile and efficient electrophilic aminating agent used in organic synthesis.[1][2][3] Its stability, ease of handling, and selective reactivity make it a valuable tool for introducing a protected amino group into a wide range of molecules, a critical step in the development of pharmaceuticals and other complex chemical entities.[1][2][3] This guide provides an in-depth overview of its chemical properties, experimental protocols for its use, and its key applications in modern chemistry.

## Core Chemical Properties and Data

**N-Boc-O-tosyl hydroxylamine** is a white crystalline solid that is soluble in various organic solvents, including ether, toluene, and dimethylformamide.[2] The presence of the electron-withdrawing tosyl group on the oxygen and the Boc-protecting group on the nitrogen enhances its stability and modulates its reactivity for nucleophilic substitution reactions.[3] It is primarily used as a source of the "Boc-NH" moiety for the N-amination of aryl and alkyl amines.[1][4]

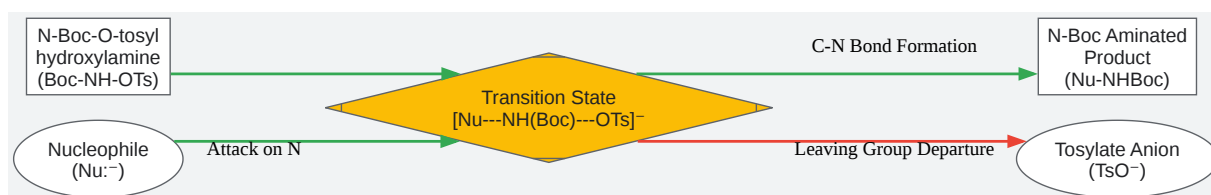
## Quantitative Data Summary

The key physical and chemical properties of **N-Boc-O-tosyl hydroxylamine** are summarized in the table below for quick reference.

Property	Value	Citations
CAS Number	105838-14-0	[3][5]
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO <sub>5</sub> S	[4][5]
Molecular Weight	287.33 g/mol	[4][5]
Appearance	White crystalline solid	[2]
Melting Point	96-98 °C	[2]
Purity	≥95% (GC), ≥99% (HPLC)	[1][3]
Storage Conditions	2-8°C	[5]
SMILES String	Cc1ccc(cc1)S(=O)(=O)OC(C)(C)C	[5]
InChI Key	WZDPZKPHVNFUKB-UHFFFAOYSA-N	[5]

## Mechanism of Action: Electrophilic Amination

Electrophilic amination is a fundamental process where a carbanion or other nucleophile forms a carbon-nitrogen bond by attacking an electrophilic nitrogen source.[6] **N-Boc-O-tosyl hydroxylamine** serves as an excellent electrophilic aminating reagent. The tosylate group acts as an efficient leaving group, facilitating the transfer of the N-Boc protected nitrogen to a nucleophile.



[Click to download full resolution via product page](#)

Caption: General mechanism of electrophilic amination using **N-Boc-O-tosyl hydroxylamine**.

## Key Applications and Experimental Protocols

The primary application of **N-Boc-O-tosyl hydroxylamine** is in the synthesis of N-Boc protected amines, which are crucial intermediates in pharmaceutical and agrochemical development.<sup>[3]</sup> It is also utilized in bioconjugation chemistry and material science.<sup>[1]</sup><sup>[3]</sup>

### Experimental Protocol: General Procedure for N-Amination of Amines

This protocol provides a representative method for the electrophilic N-amination of a primary or secondary amine using **N-Boc-O-tosyl hydroxylamine**.

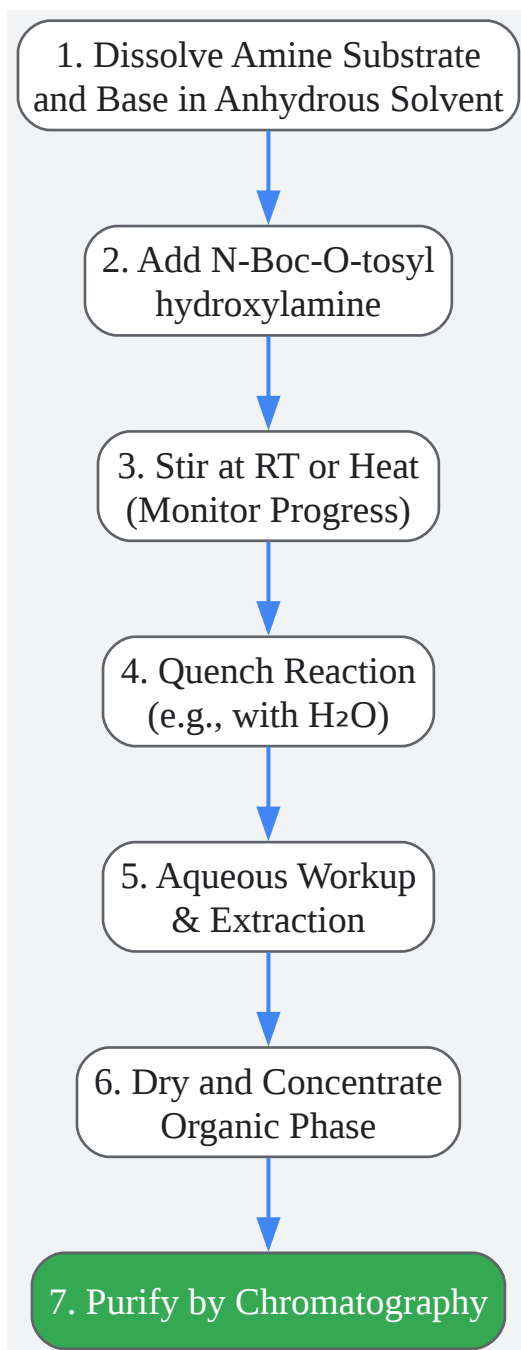
Materials:

- Substrate (Aryl or Alkyl Amine)
- **N-Boc-O-tosyl hydroxylamine** (1.0 - 1.2 equivalents)
- Anhydrous solvent (e.g., Toluene, THF, or DMF)
- Base (e.g., K<sub>2</sub>CO<sub>3</sub>, Et<sub>3</sub>N, or pyridine, 2.0 equivalents)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To an oven-dried flask under an inert atmosphere, add the substrate amine and the anhydrous solvent.
- Add the base to the solution and stir for 10-15 minutes at room temperature.
- Add **N-Boc-O-tosyl hydroxylamine** portion-wise over 5-10 minutes.
- Allow the reaction to stir at room temperature or heat as necessary (monitor by TLC or LC-MS). Reaction times can vary from a few hours to overnight.

- Upon completion, cool the reaction to room temperature.
- Quench the reaction with water or a saturated aqueous solution of  $\text{NH}_4\text{Cl}$ .
- Extract the aqueous layer with an appropriate organic solvent (e.g., ethyl acetate, dichloromethane).
- Combine the organic layers, dry over anhydrous  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography to yield the desired N-Boc protected hydrazine derivative.



[Click to download full resolution via product page](#)

Caption: Standard workflow for N-amination reactions.

## Safety and Handling

**N-Boc-O-tosyl hydroxylamine** is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H317 (May cause an allergic skin

reaction), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[5] Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn during handling. All manipulations should be performed in a well-ventilated fume hood.[5] Store the reagent in a cool, dry place, typically between 2-8°C.[5]

## Conclusion

**N-Boc-O-tosyl hydroxylamine** is a robust and reliable reagent for electrophilic amination. Its stability and predictable reactivity provide chemists with a powerful method for the synthesis of N-Boc protected amines and hydrazines, which are essential building blocks in drug discovery and organic synthesis.[1][3] The protocols and data provided in this guide serve as a comprehensive resource for its effective application in the laboratory.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. Buy N-Boc-O-tosyl hydroxylamine | 105838-14-0 [smolecule.com]
- 3. chemimpex.com [chemimpex.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. N-Boc-O-tosylhydroxylamine 97 105838-14-0 [sigmaaldrich.com]
- 6. Electrophilic amination - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Technical Guide to N-Boc-O-tosyl Hydroxylamine: Properties, Protocols, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b147817#n-boc-o-tosyl-hydroxylamine-chemical-properties\]](https://www.benchchem.com/product/b147817#n-boc-o-tosyl-hydroxylamine-chemical-properties)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)